

Comprehensive Characterization of 2-Cyclopropoxy-5-fluorobenzoic Acid: Molecular Analysis & Quality Control

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Compound of Interest

Compound Name: 2-Cyclopropoxy-5-fluorobenzoic acid

Cat. No.: B13694911

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Document Control:

- Subject: Technical Analysis of CAS 1243446-89-0

Part 1: Executive Summary & Core Identity

2-Cyclopropoxy-5-fluorobenzoic acid (CAS 1243446-89-0) is a critical intermediate in the synthesis of small-molecule kinase inhibitors, particularly those targeting VEGFR pathways. Unlike its alkyl analog (2-cyclopropyl-5-fluorobenzoic acid), the inclusion of the ether linkage ("-oxy-") significantly alters the electronic properties of the benzene ring, enhancing solubility and modifying the metabolic stability of the final pharmacophore.

This guide provides a rigorous analytical framework for verifying the identity and purity of this compound. We move beyond simple data listing to explore the causality of the analytical signals—why the molecule behaves the way it does under spectroscopic scrutiny and how to differentiate it from common impurities like 2-fluoro-5-hydroxybenzoic acid precursors.

Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Specification	Technical Note
Chemical Name	2-Cyclopropoxy-5-fluorobenzoic acid	IUPAC: 5-fluoro-2-(cyclopropyloxy)benzoic acid
CAS Number	1243446-89-0	Critical distinction:[1] Do not confuse with the alkyl analog (CAS 1250504-78-9).
Molecular Formula	C ₁₀ H ₉ FO ₃	
Average Mass	196.18 g/mol	Used for stoichiometric calculations in synthesis.
Monoisotopic Mass	196.0536 Da	Used for High-Resolution Mass Spectrometry (HRMS) confirmation.
LogP (Predicted)	~2.3 - 2.8	Moderate lipophilicity; suitable for RP-HPLC analysis.
pKa (Predicted)	~3.2	Acidic carboxyl proton requires buffered mobile phases for peak symmetry.

Part 2: Structural Elucidation & Molecular Weight Analysis

High-Resolution Mass Spectrometry (HRMS) Strategy

Objective: Confirm the molecular formula C₁₀H₉FO₃ with <5 ppm mass error.

The Scientific Logic: The presence of Fluorine is spectroscopically distinct. Unlike Chlorine or Bromine, Fluorine is monoisotopic (

). Therefore, the mass spectrum will not show the characteristic M+2 isotopic patterns (3:1 or 1:1 ratios) seen in chlorinated or brominated precursors.

- Ionization Mode: Negative Electrospray Ionization (ESI-). The carboxylic acid moiety deprotonates readily, forming the $[M-H]^-$ ion.
- Target Ion (m/z): 195.0463 (Theoretical mass of $[C_{10}H_8FO_3]^-$).

Protocol A: HRMS Acquisition

- Sample Prep: Dissolve 1 mg in 1 mL Methanol (LC-MS grade). Dilute 1:100 with 50:50 MeOH:Water (0.1% Formic Acid).
- Instrumentation: Q-TOF or Orbitrap.
- Method: Direct infusion or flow injection at 10 μ L/min.
- Validation Criteria:
 - Observed m/z must be within ± 0.001 Da of 195.0463.
 - Isotope pattern must match theoretical distribution for C_{10} (approx. 11% abundance for the peak at M+1).

NMR Spectroscopy: Connectivity Verification

Objective: Distinguish the cyclopropoxy ether from potential ring-opened impurities or alkyl analogs.

Diagnostic Signals (400 MHz, DMSO- d_6):

- The Cyclopropyl Ether (The "Fingerprint"):
 - The cyclopropyl protons appear at high field (0.6–0.9 ppm) as two distinct multiplets (2H each), characteristic of the strained ring system.
 - The methine proton (-O-CH-) of the cyclopropyl group is deshielded by the oxygen, typically appearing around 3.8–4.0 ppm as a multiplet. Note: If this signal is absent or shifted to ~1-2 ppm, the ether linkage is missing.
- The Fluorine Coupling:

- The aromatic protons will exhibit complex splitting due to
-
coupling (
).
- H-6 (Ortho to COOH): Doublet of doublets (dd), coupling with F-5 and meta-coupling with H-4.
- H-3 (Ortho to OR): Doublet of doublets, shielded by the alkoxy group.

Part 3: Experimental Protocols (Quality Control)

Protocol B: HPLC Purity Profiling

Context: Benzoic acid derivatives often "tail" on C18 columns due to the ionization of the carboxylic acid. To prevent this, we utilize a phosphate buffer to suppress ionization or ion-pairing techniques.

Methodology:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5).
- Mobile Phase B: Acetonitrile.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 230 nm (Benzoic acid absorption) and 254 nm.
- Temperature: 30°C.

Gradient Table:

Time (min)	% Mobile Phase B	Phase
0.0	10	Equilibration
2.0	10	Isocratic Hold
15.0	90	Gradient Ramp
18.0	90	Wash
18.1	10	Re-equilibration

| 23.0 | 10 | End |

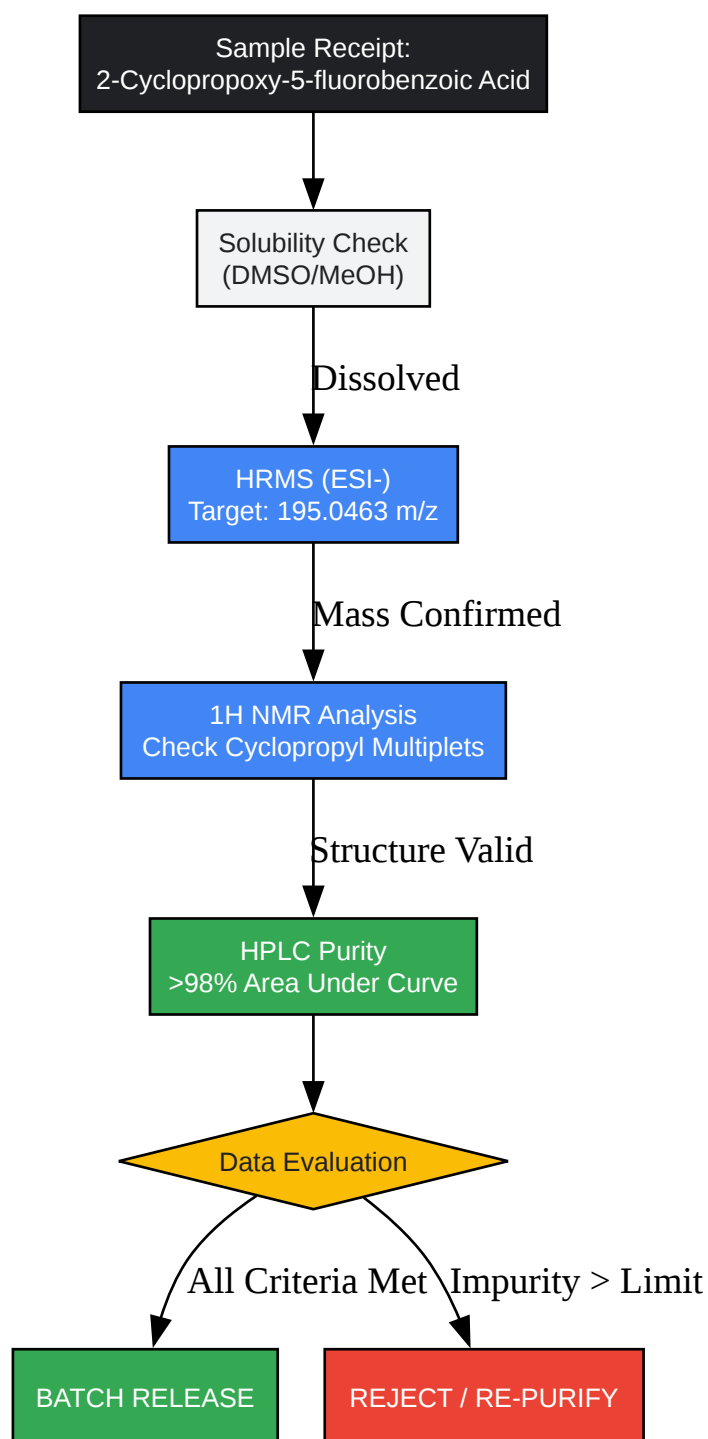
Self-Validating Logic:

- Why Acidic pH? At pH 2.5, the carboxylic acid (pKa ~3.2) is protonated (neutral), increasing retention on the hydrophobic C18 stationary phase and sharpening the peak shape.
- Impurity Markers: Precursors like 2,5-difluorobenzoic acid or 5-fluoro-2-hydroxybenzoic acid are more polar and will elute significantly earlier (RT < 5 min) than the target cyclopropoxy compound.

Part 4: Visualizations

Diagram 1: Analytical Validation Decision Tree

This workflow illustrates the logical progression from raw material receipt to final release, highlighting the "Go/No-Go" decision points based on the data described above.

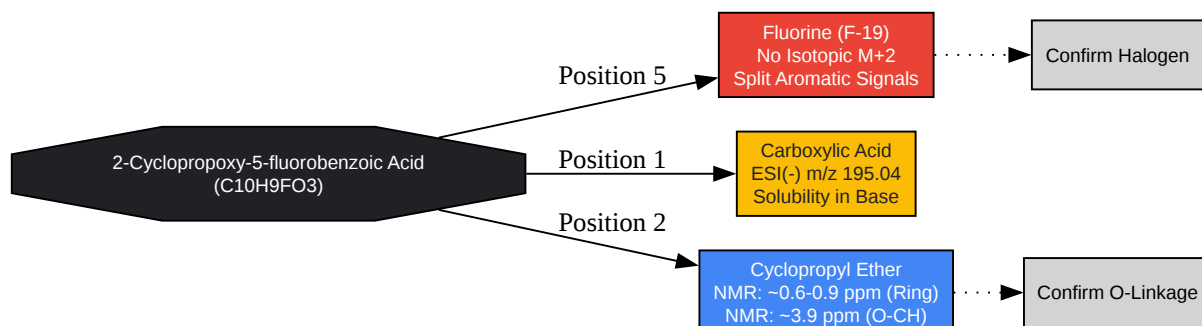


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Caption: Analytical Quality Control Workflow for verifying **2-Cyclopropoxy-5-fluorobenzoic acid** identity and purity.

Diagram 2: Structural Connectivity & Logic

This diagram visualizes the specific spectroscopic signals confirming the molecular structure.



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Caption: Spectroscopic logic map linking functional groups to specific analytical signals.

Part 5: References

- Royal Society of Chemistry. (2014). Analytical Methods for Simultaneous Determination of Benzoic Acid Derivatives. Analytical Methods. Retrieved from [\[Link\]](#)
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Sources

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- 2. 2-Chloro-5-fluorobenzoic acid | C₇H₄ClFO₂ | CID 302888 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

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